Advanced Synthesis and Characterization of Tetrabromophthalate Diol

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Compound of Interest

Compound Name:	*Tetrabromophthalate diol*
CAS No.:	*77098-07-8*
Cat. No.:	*B039251*

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Executive Summary

Tetrabromophthalate diol (TBPD), commercially recognized as PHT4-Diol™, is a critical reactive flame retardant (RFR) used primarily in rigid polyurethane (PU) foams and elastomers. Unlike additive flame retardants which can leach out, TBPD chemically integrates into the polymer backbone via its hydroxyl functionality, ensuring permanent fire resistance.

For researchers and drug development professionals, the synthesis of TBPD represents a masterclass in halogenated aromatic functionalization and alkoxylation control. The protocols described herein are not merely industrial recipes; they are precision workflows applicable to the synthesis of high-density halogenated scaffolds often found in radiopaque agents and specific medicinal linkers.

Part 1: Chemical Basis & Reaction Engineering

The synthesis of TBPD is a two-stage esterification and etherification process. It exploits the high reactivity of the anhydride ring in Tetrabromophthalic Anhydride (TBPA) to form a half-

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ester, followed by capping the free carboxylic acid with Propylene Oxide (PO) to generate the final diol.

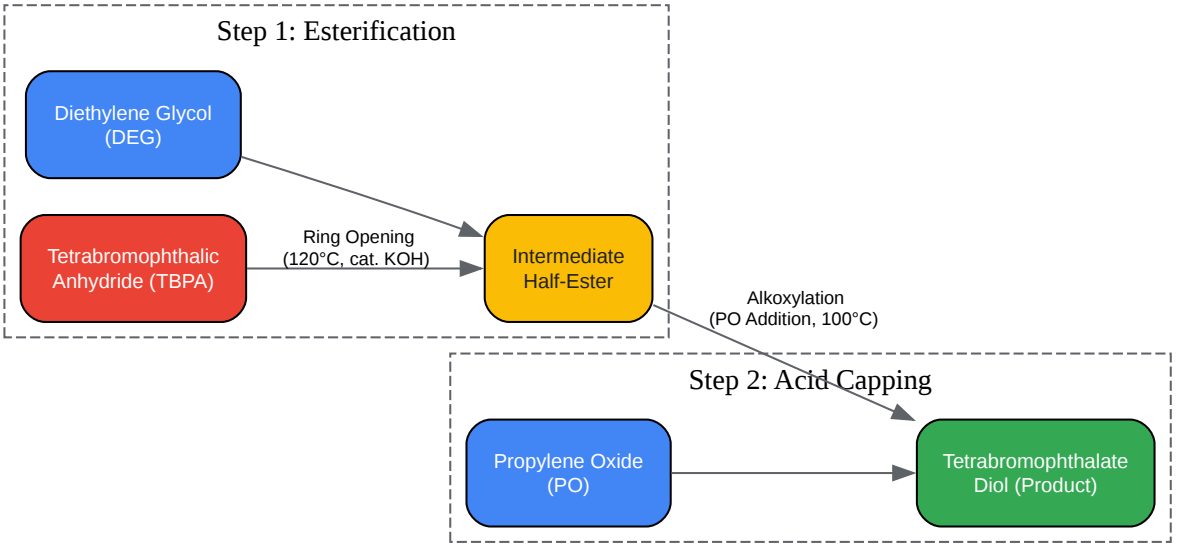
The Reaction Mechanism[1][2][3]

- Ring Opening (Step A): TBPA reacts with Diethylene Glycol (DEG) to open the anhydride ring, forming a mono-ester with a free carboxylic acid group.
- Alkoxylation (Step B): The free acid group is highly undesirable in PU chemistry as it neutralizes amine catalysts. Propylene Oxide is introduced to esterify this acid group, forming a hydroxy-propyl ester.

Criticality of Acid Number: The reaction must proceed until the Acid Number (AN) is < 2.0 mg KOH/g. Residual acidity will deactivate the tertiary amine catalysts used in the downstream polyurethane foaming process, leading to foam collapse.

Visualization: Reaction Pathway

The following diagram illustrates the molecular transformation from the anhydride precursor to the final mixed-ester diol.



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Figure 1: Step-wise conversion of TBPA to **Tetrabromophthalate Diol** via ring-opening and alkoxylation.

Part 2: Synthesis Protocol (Laboratory Scale)

Safety Warning:TBPA is a sensitizer. Propylene Oxide is a volatile carcinogen and extremely flammable. All operations must be conducted in a fume hood with appropriate PPE (respirator, butyl rubber gloves).

Reagents & Materials

- Tetrabromophthalic Anhydride (TBPA): 464 g (1.0 mol)
- Diethylene Glycol (DEG): 159 g (1.5 mol) – Excess used to adjust viscosity.
- Propylene Oxide (PO): ~120 g (2.0+ mol) – Excess required for complete acid capping.
- Catalyst: Potassium Hydroxide (KOH), 0.5 g dissolved in minimal glycol.
- Solvent: None (Neat process preferred for purity).

Step-by-Step Methodology

1. Inerting and Initial Slurry (T = 0:00)

- Equip a 1L 4-neck round-bottom flask with a mechanical stirrer, reflux condenser (cooled to -10°C), temperature probe, and a pressure-equalizing addition funnel.
- Charge DEG and KOH catalyst into the flask.
- Begin stirring and heat to 80°C.
- Slowly add solid TBPA. The mixture will form a thick, white slurry.

2. Formation of Half-Ester (T = 1:00)

- Increase temperature to 120°C.

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- Maintain for 1–2 hours. The slurry will clarify as the anhydride reacts and dissolves.
- Checkpoint: Take a small aliquot. It should be soluble in acetone.[4][5] If turbid, unreacted TBPA remains.

3. Alkoxylation with Propylene Oxide (T = 3:00)

- Cool the reaction mass to 90–100°C. (Crucial: PO boils at 34°C; high temp causes dangerous pressure buildup).
- Begin dropwise addition of Propylene Oxide via the addition funnel.
- Observation: This step is exothermic. Control addition rate to maintain temperature < 110°C.
- Reflux is expected. Ensure the condenser is trapping PO vapors.

4. Cooking and Stripping (T = 6:00)

- Once PO addition is complete, hold at 110°C for 2 hours to ensure reaction of the carboxylic acid.
- Vacuum Stripping: Apply vacuum (gradually down to 20 mmHg) while maintaining 110°C. This removes unreacted PO and trace water.
- End Point: The product is a viscous, amber liquid.[6]

Part 3: Characterization & Quality Control

The utility of TBPD in drug development or industrial application relies on strict adherence to specifications.

Key Performance Indicators (KPIs)

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Property	Specification Range	Method	Relevance
Hydroxyl Number	200 – 235 mg KOH/g	ASTM D4274	Determines stoichiometry for PU reaction.
Acid Number	< 2.0 mg KOH/g	ASTM D4662	High acid kills amine catalysts.
Viscosity	80,000 – 120,000 cPs	Brookfield @ 25°C	Handling difficulty; often requires heating.
Bromine Content	~46% (w/w)	XRF / Bomb Digestion	Directly correlates to fire retardancy.
Water Content	< 0.1%	Karl Fischer	Water reacts with isocyanates to form CO2 (gas bubbles).

Analytical Deep Dive: The Acid Number Trap

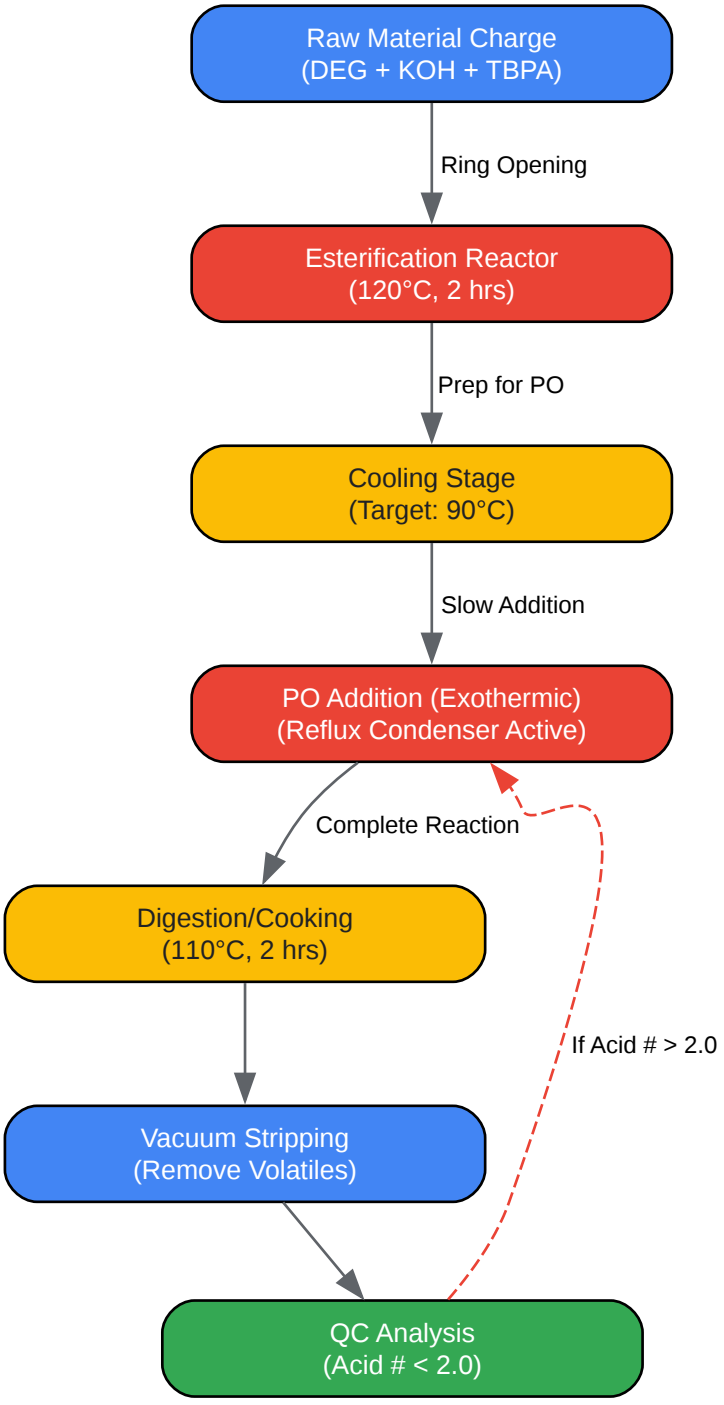
In standard polyester synthesis, acid number is reduced by driving off water. In TBPD synthesis, no water is produced during the PO addition step. Therefore, the Acid Number is a direct measure of conversion efficiency.

- Protocol: Dissolve 5g sample in acetone/toluene. Titrate with 0.1N KOH in methanol using phenolphthalein indicator.
- Troubleshooting: If Acid # > 2.0, re-charge 5% excess PO and cook for an additional hour.

Part 4: Process Workflow Visualization

The following diagram details the unit operations required for the synthesis, emphasizing the critical control points (CCPs).

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Figure 2: Industrial process workflow for TBPD synthesis highlighting the feedback loop for Acid Number control.

Part 5: References

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